Application Note: High-Yield One-Pot Synthesis of Tetrahydropyran-3-ylmethanethiol

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Compound of Interest

Compound Name:	*1-[(Oxan-3-ylmethyl)sulfanyl]ethan-1-one*
CAS No.:	*1935893-64-3*
Cat. No.:	*B2708063*

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Abstract & Scope

This application note details a robust, scalable, one-pot protocol for the synthesis of tetrahydropyran-3-ylmethanethiol (CAS: 120781-35-5) directly from (tetrahydro-2H-pyran-3-yl)methanol.

While traditional methods for thiol synthesis involve multi-step isolation of halides or sulfonate esters—often plagued by oxidative dimerization to disulfides—this protocol utilizes a Telescoped Mitsunobu-Thioacetylation-Methanolysis sequence. This approach ensures high atom economy, mild conditions compatible with the acid-sensitive tetrahydropyran (THP) ether linkage, and minimal exposure to volatile, malodorous intermediates.

Target Audience: Medicinal Chemists, Process Development Scientists, and ADC (Antibody-Drug Conjugate) Linker Specialists.

Scientific Rationale & Mechanism

Why this Route?

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The tetrahydropyran (THP) ring is a cyclic ether.[1] Classical thiol synthesis using concentrated hydrobromic acid (HBr) and thiourea presents a high risk of ring-opening or skeletal rearrangement due to the acid-lability of the ether oxygen.

To circumvent this, we employ a redox-neutral Mitsunobu inversion followed by an in situ base-mediated deprotection.

- Activation: Triphenylphosphine (PPh_3) and Diisopropyl azodicarboxylate (DIAD) activate the primary alcohol.
- Displacement: Thioacetic acid (AcSH) serves as the soft nucleophile, displacing the oxy-phosphonium intermediate to form the thioester.
- Liberation: Direct addition of sodium methoxide (NaOMe) cleaves the acetate, releasing the free thiol without requiring intermediate isolation.

Mechanistic Pathway

The following diagram illustrates the molecular transformations and the "one-pot" logic flow.

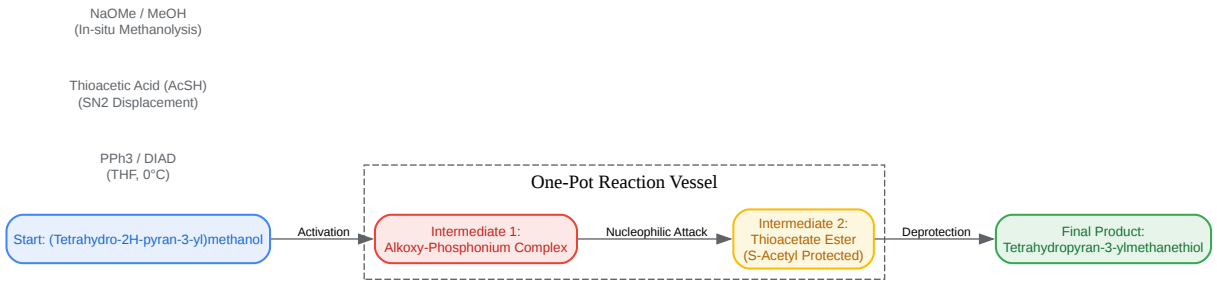

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Figure 1: Mechanistic flow of the telescoped Mitsunobu-Thiolation sequence.

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Experimental Protocol

Materials & Reagents

Reagent	Equiv.	Role	CAS
(Tetrahydro-2H-pyran-3-yl)methanol	1.0	Substrate	109337-44-8
Triphenylphosphine (PPh_3)	1.2	Reductant	603-35-0
DIAD (Diisopropyl azodicarboxylate)	1.2	Oxidant	2446-83-5
Thioacetic Acid (AcSH)	1.3	Nucleophile	507-09-5
Sodium Methoxide (NaOMe)	2.5	Base	124-41-4
THF (Anhydrous)	-	Solvent	109-99-9
Dithiothreitol (DTT)	0.05	Stabilizer	3483-12-3

Equipment Setup

- Vessel: 3-neck round bottom flask (flame-dried, N_2 purged).
- Temperature Control: Ice/Water bath (0°C) and Oil bath (reflux).
- Safety: Bleach trap connected to the vacuum/vent line to neutralize escaping thiol vapors.

Step-by-Step Procedure

Phase 1: Activation & Thioacetylation (0 - 2 Hours)

- Charge: Add PPh_3 (1.2 eq) to the flask and dissolve in anhydrous THF (10 mL/g substrate) under N_2 atmosphere. Cool to 0°C.
- Add DIAD: Add DIAD (1.2 eq) dropwise over 15 minutes. The solution will turn pale yellow (formation of the Morrison-Brunn-Huisgen betaine). Stir for 10 minutes.

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- Add Substrate: Add (Tetrahydro-2H-pyran-3-yl)methanol (1.0 eq) dropwise (diluted in minimal THF if solid). Stir at 0°C for 15 minutes.
- Nucleophile Addition: Add Thioacetic acid (1.3 eq) dropwise. Caution: Exothermic.
- Reaction: Remove ice bath and stir at Room Temperature (25°C) for 1.5 hours.
  - Checkpoint: TLC (Hexane/EtOAc 4:1) should show consumption of alcohol and formation of the thioester (higher R_f).

Phase 2: In-Situ Deprotection (2 - 4 Hours)

- Deprotection: Without isolating the intermediate, cool the mixture back to 0°C.
- Base Hydrolysis: Add a solution of NaOMe (2.5 eq) in Methanol (approx 2M) dropwise.
- Completion: Stir at RT for 30-60 minutes.
  - Note: The solution will turn turbid as sodium acetate precipitates.
- Quench: Pour the reaction mixture into saturated NH_4Cl (aq).

Phase 3: Workup & Purification

- Extraction: Extract with Dichloromethane (DCM) (3x).
- Bleach Wash: Wash the combined organics once with dilute bleach (5% NaOCl) if odor is unmanageable, otherwise use Brine. Note: Bleach can oxidize the product to disulfide; use only for waste streams or glassware unless absolutely necessary for the product layer (not recommended).Standard Protocol: Wash with Brine, dry over Na_2SO_4, and concentrate.
- Purification: Flash Column Chromatography (SiO_2).
  - Eluent: 0-10% EtOAc in Hexanes.
  - Additive: Add 0.1% DTT to the eluent to prevent disulfide formation on the silica column.

Process Workflow Diagram

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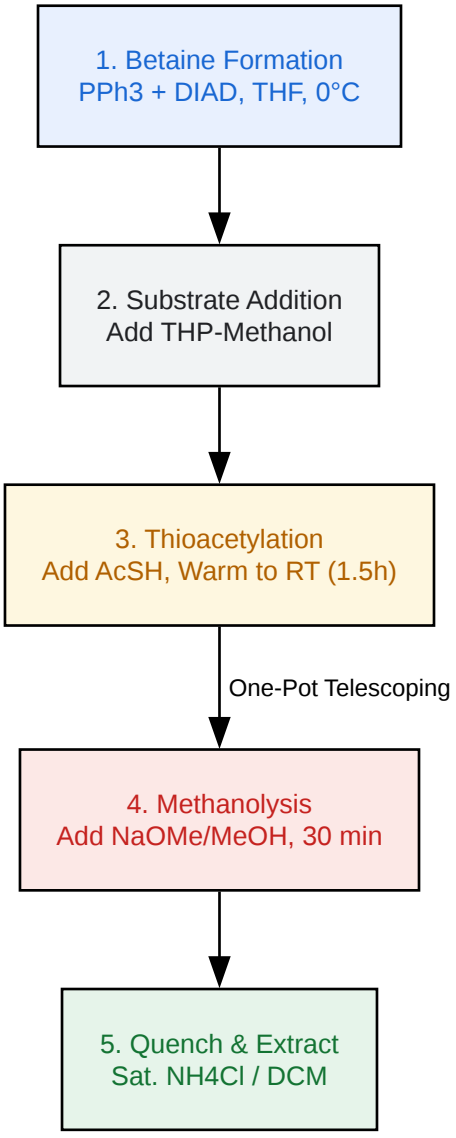

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Figure 2: Operational workflow for the laboratory execution.

Analytical Data & Validation

Expected NMR Characteristics

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - 1.3–1.9 (m, 4H, THP ring CH_2).
  - 1.4 (t, 1H, -SH, J = 7.5 Hz) – Diagnostic triplet, disappears with D_2O shake.

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- 2.4–2.6 (m, 2H, -CH_2-SH).
- 3.3–3.9 (m, 4H, THP ether protons).

- ^{13}C NMR:
  - Look for the disappearance of the carbonyl peak (~195 ppm) from the thioacetate intermediate and the upfield shift of the methylene carbon attached to sulfur (approx. 28-30 ppm).

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Low Yield	Incomplete Mitsunobu reaction due to steric bulk.	Ensure temperature is 0°C during addition; allow longer reaction time (up to 12h) before adding NaOMe.
Disulfide Formation	Oxidation during workup or on silica.	Add DTT (Dithiothreitol) or TCEP during workup. Purify under Argon.
Triphenylphosphine Oxide (TPPO) Contamination	Difficult separation.	Triturate the crude residue with cold Hexane/Ether (TPPO precipitates). Alternatively, use polymer-supported PPh_3.

Safety & Stench Management (Critical)

Thiols have a low odor threshold (ppb range).[2]

- Containment: All reactions must be performed in a functioning fume hood.
- Bleach Traps: All vacuum pump exhausts must be vented into a bleach solution (10% sodium hypochlorite).
- Glassware Decontamination: Rinse all glassware with a dilute bleach solution in the hood before removing it for cleaning.[2] This oxidizes residual thiols to odorless sulfonates.[2]

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Sources

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